

Strontium Thiosulphate: A Comprehensive Technical Overview

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Compound of Interest

Compound Name: *Strontium thiosulphate*

Cat. No.: *B079881*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Strontium thiosulphate (SrS_2O_3) is an inorganic compound that has garnered interest in various chemical and materials science applications. As with other alkaline earth metal thiosulphates, it is primarily known and studied in its hydrated forms. This document provides an in-depth guide to the discovery, history, synthesis, and physicochemical properties of **strontium thiosulphate**, with a focus on its crystalline hydrates. For professionals in drug development, the detailed characterization of this compound, including its solubility and thermal stability, offers insights into the behavior of strontium-containing salts and thiosulphate-based molecules.

Discovery and History

The history of **strontium thiosulphate** is intrinsically linked to the discovery of its constituent element, strontium, and the characterization of thiosulphates. The element strontium was first identified as a distinct substance in 1790 by Adair Crawford and William Cruickshank in a mineral sample from a lead mine in Strontian, Scotland.^{[1][2]} It was later isolated as a metal in 1808 by Sir Humphry Davy through electrolysis.^{[1][3]}

Thiosulphates, as a class of chemical compounds, have been a subject of study in inorganic chemistry for a considerable time. However, pure thiosulphuric acid was only successfully synthesized recently.^[4] The salts of thiosulphuric acid, including those of the alkaline earth

metals, are more stable and have been more extensively explored, existing predominantly as hydrates.^[4] To date, two crystalline hydrates of **strontium thiosulphate** have been structurally characterized: **strontium thiosulphate** pentahydrate ($\text{SrS}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$) and **strontium thiosulphate** monohydrate ($\text{SrS}_2\text{O}_3 \cdot \text{H}_2\text{O}$).^[4]

Physicochemical and Structural Properties

The known properties of **strontium thiosulphate** are primarily associated with its hydrated forms. The following tables summarize the available quantitative data for both the anhydrous compound and its common hydrates.

General Properties

Property	Value	Source(s)
Anhydrous Strontium Thiosulphate (SrS_2O_3)		
Molecular Formula	$\text{O}_3\text{S}_2\text{Sr}$	[5] [6]
Molecular Weight	199.75 g/mol	[7]
CAS Number	15123-90-7	[5] [6]
Strontium Thiosulphate Pentahydrate ($\text{SrS}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)		
Appearance	Fine needles	[7]
Density	2.17 g/cm ³	[7]
Solubility in Water	12.5 g/100 mL at 15°C	[7]
Solubility in Organic Solvents	Insoluble in ethanol and acetone	[7]

Thermal Stability

Compound	Conditions	Observation	Source(s)
<chem>SrS2O3.5H2O</chem>	Heating to 100°C	Loses four water molecules of hydration	[7]
Heating to 225°C	Decomposes	[7]	
Decomposition in air	Forms sulfur and strontium sulfate	[7]	

Crystallographic Data for Strontium Thiosulphate Monohydrate (SrS2O3.H2O)

Parameter	Value	Source(s)
Crystal System	Triclinic	[4]
Space Group	P1	[4]
a	4.6858 (2) Å	[4]
b	5.9178 (3) Å	[4]
c	9.0167 (4) Å	[4]

Experimental Protocols

Detailed experimental procedures for the synthesis of **strontium thiosulphate** hydrates are crucial for obtaining pure crystalline products. The following protocols are based on published methodologies.

Synthesis of Strontium Thiosulphate Pentahydrate (SrS2O3.5H2O)

This synthesis is achieved through a precipitation reaction followed by controlled crystallization.

Materials:

- Strontium chloride (SrCl2)

- Sodium thiosulphate ($\text{Na}_2\text{S}_2\text{O}_3$)
- Distilled water

Procedure:

- Prepare separate aqueous solutions of strontium chloride and sodium thiosulphate.
- Mix the two solutions to initiate the reaction: $\text{SrCl}_2 + \text{Na}_2\text{S}_2\text{O}_3 \rightarrow \text{SrS}_2\text{O}_3 + 2\text{NaCl}$.^[7]
- Due to the moderate solubility of **strontium thiosulphate**, the resulting solution must be evaporated at a low temperature to induce crystallization.^[7]
- The salt-out temperature is approximately -9.4°C (15°F).^[7]
- Crystals of **strontium thiosulphate** pentahydrate will form and can be collected by filtration.

Synthesis of Strontium Thiosulphate Monohydrate ($\text{SrS}_2\text{O}_3 \cdot \text{H}_2\text{O}$)

The monohydrate is typically obtained through slow evaporation from an aqueous solution.

Materials:

- Strontium nitrate ($\text{Sr}(\text{NO}_3)_2$)
- Sodium thiosulphate pentahydrate ($\text{Na}_2\text{S}_2\text{O}_3 \cdot 5\text{H}_2\text{O}$)
- Distilled water

Procedure:

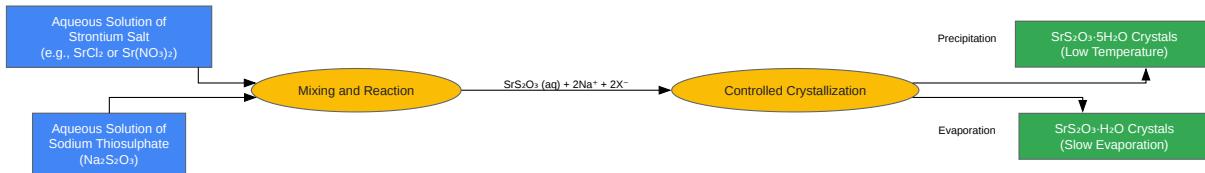
- Prepare an aqueous solution containing both strontium nitrate and sodium thiosulphate pentahydrate.^[4]
- Store the solution at room temperature, allowing the solvent to evaporate very slowly over a period of several months.^[4]

- Single crystals of **strontium thiosulphate** monohydrate will form in the highly concentrated mother liquor.[4]
- Isolate the crystals from the solution. Note that byproducts such as sodium nitrate (NaNO_3) and unreacted strontium nitrate may also crystallize.[4]

Visualizations

Synthesis Workflow

The following diagram illustrates the general workflow for the synthesis of **strontium thiosulphate** hydrates via aqueous reaction.

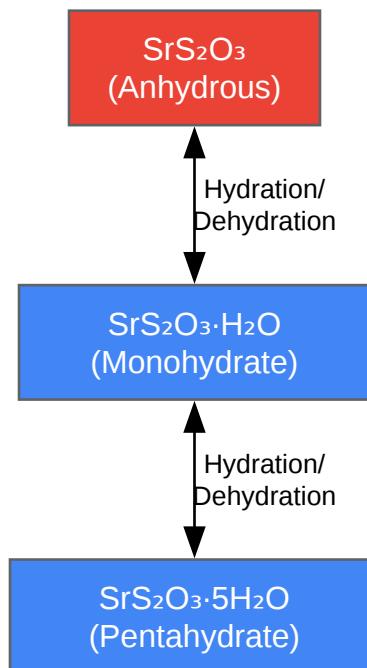


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Caption: General synthesis pathway for **strontium thiosulphate** hydrates.

Logical Relationship of Strontium Thiosulphate Hydrates

This diagram illustrates the relationship between the anhydrous form and the characterized hydrates of **strontium thiosulphate**.



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Caption: Relationship between **strontium thiosulphate** and its hydrates.

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